

A Comparative Guide to the Anticonvulsant Effects of CGP 37849

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	CGP 37849	
Cat. No.:	B1180233	Get Quote

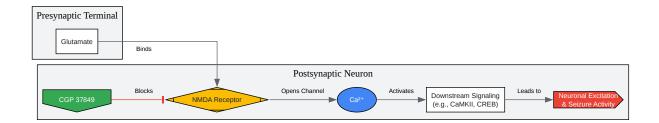
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the anticonvulsant properties of **CGP 37849**, a competitive N-methyl-D-aspartate (NMDA) receptor antagonist, with other established anticonvulsant agents. The information is supported by experimental data from preclinical studies to aid in the evaluation of its therapeutic potential.

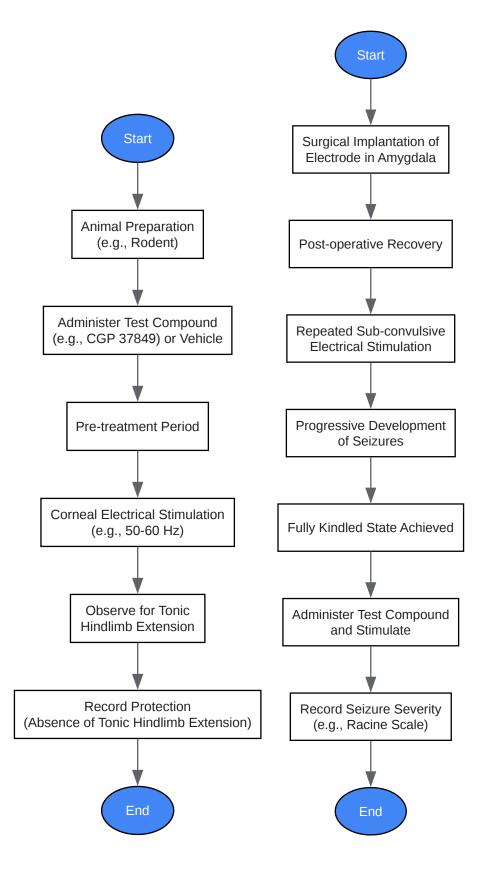
Mechanism of Action: NMDA Receptor Antagonism

CGP 37849 exerts its anticonvulsant effects by acting as a competitive antagonist at the NMDA receptor.[1][2] Overactivation of NMDA receptors, a type of ionotropic glutamate receptor, is implicated in the pathophysiology of epilepsy.[3] By blocking the binding of the excitatory neurotransmitter glutamate to the NMDA receptor, **CGP 37849** reduces excessive neuronal excitation and synchronization, which are hallmarks of seizure activity.









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References

- 1. The competitive NMDA receptor antagonists CGP 37849 and CGP 39551 are potent, orally-active anticonvulsants in rodents PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. CGP 37849 and CGP 39551: novel and potent competitive N-methyl-D-aspartate receptor antagonists with oral activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Weak anticonvulsant activity of CGP 37849 and CGP 39551 against kindled seizures following systemic administration PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Guide to the Anticonvulsant Effects of CGP 37849]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1180233#validation-of-cgp-37849-s-anticonvulsant-effects]

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